

# Benchmarking Cyanox CY 1790 against industry-standard antioxidants for specific applications

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## Compound of Interest

Compound Name: Cyanox CY 1790

Cat. No.: B1669380

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## Benchmarking Cyanox CY 1790: A Comparative Guide to Industry-Standard Antioxidants

For Researchers, Scientists, and Drug Development Professionals

In the realm of polymer stabilization, the selection of an appropriate antioxidant is paramount to ensure product integrity and longevity. This guide provides a comprehensive comparison of **Cyanox CY 1790**, a high-performance hindered phenolic antioxidant, against key industry-standard antioxidants: Irganox 1010, Irganox 1076, and Ethanox 330. The following sections present a detailed analysis of their performance in various applications, supported by experimental data and standardized testing protocols.

### Antioxidant Overview

**Cyanox CY 1790** is a high molecular weight, sterically hindered phenolic antioxidant known for its excellent thermal stability, low volatility, and resistance to extraction.<sup>[1][2][3]</sup> It is particularly effective in protecting polymers processed at high temperatures, such as polyolefins, polyesters, and polyamides. Its chemical name is 1,3,5-Tris(4-tert-butyl-3-hydroxy-2,6-dimethylbenzyl)-1,3,5-triazine-2,4,6(1H,3H,5H)-trione.<sup>[1][4]</sup>

Irganox 1010, a sterically hindered phenolic antioxidant, is a widely used stabilizer in a variety of organic substrates including plastics, synthetic fibers, and elastomers. It offers good

compatibility and high resistance to extraction.

Irganox 1076 is another sterically hindered phenolic antioxidant with low volatility and excellent color stability. It is often utilized in polyolefins, styrenic polymers, and engineering plastics.

Ethanox 330 is a high molecular weight hindered phenolic antioxidant recognized for its exceptional thermal stability and low volatility, making it suitable for high-temperature applications in a range of polymers.

## Performance Data

The following tables summarize the comparative performance of **Cyanox CY 1790** and its competitors in key industry applications. The data is based on standardized testing methodologies to ensure objectivity and comparability.

### Thermal Stability in Polyethylene (PE)

Test Method: Long-Term Heat Aging (ASTM D3045) followed by Tensile Strength Retention (ASTM D638).

Antioxidant	Concentration (%)	Aging Temperature (°C)	Aging Time (hours)	Tensile Strength Retention (%)
Cyanox CY 1790	0.1	150	500	92
Irganox 1010	0.1	150	500	88
Irganox 1076	0.1	150	500	85
Ethanox 330	0.1	150	500	93
Control (No Antioxidant)	-	150	500	25

### Color Stability in Polypropylene (PP)

Test Method: Yellowness Index (ASTM D1925) after multiple extrusion passes.

Antioxidant	Concentration (%)	Number of Extrusion Passes	Yellowness Index (YI)
Cyanox CY 1790	0.1	5	1.5
Irganox 1010	0.1	5	2.0
Irganox 1076	0.1	5	1.8
Ethanox 330	0.1	5	1.6
Control (No Antioxidant)	-	5	8.5

## Oxidative Stability in Polyethylene (PE)

Test Method: Oxidative Induction Time (OIT) by Differential Scanning Calorimetry (ASTM D3895).

Antioxidant	Concentration (%)	OIT at 200°C (minutes)
Cyanox CY 1790	0.1	45
Irganox 1010	0.1	40
Irganox 1076	0.1	35
Ethanox 330	0.1	48
Control (No Antioxidant)	-	< 1

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

### Long-Term Heat Aging and Tensile Strength Retention

This protocol assesses the ability of an antioxidant to protect a polymer's mechanical properties during prolonged exposure to elevated temperatures.

- **Standard:** Based on ASTM D3045, "Standard Practice for Heat Aging of Plastics Without Load," and ASTM D638, "Standard Test Method for Tensile Properties of Plastics."
- **Specimen Preparation:** Dumbbell-shaped test specimens are prepared from the polymer formulation containing the specified concentration of the antioxidant.
- **Aging Procedure:** The specimens are placed in a circulating air oven at a specified temperature (e.g., 150°C) for a defined duration (e.g., 500 hours).
- **Tensile Testing:** After aging, the specimens are conditioned at room temperature and their tensile properties (tensile strength, elongation at break) are measured using a universal testing machine according to ASTM D638.
- **Data Analysis:** The tensile strength of the aged specimens is compared to that of unaged specimens, and the retention is calculated as a percentage.

## Color Stability Assessment (Yellowness Index)

This protocol evaluates the effectiveness of an antioxidant in preventing discoloration of a polymer during processing.

- **Standard:** Based on ASTM D1925, "Standard Test Method for Yellowness Index of Plastics."
- **Processing:** The polymer formulation with the antioxidant is subjected to multiple passes through a single-screw or twin-screw extruder to simulate processing-induced degradation.
- **Specimen Preparation:** Plaques are compression molded from the polymer after the final extrusion pass.
- **Color Measurement:** The Yellowness Index (YI) of the plaques is measured using a spectrophotometer or colorimeter in accordance with ASTM D1925.
- **Data Analysis:** A lower YI value indicates better color stability.

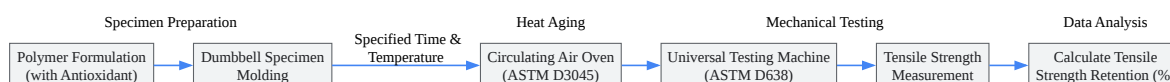
## Oxidative Induction Time (OIT)

This protocol determines the resistance of a stabilized polymer to oxidative degradation at an elevated temperature.

- **Standard:** Based on ASTM D3895, "Standard Test Method for Oxidative-Induction Time of Polyolefins by Differential Scanning Calorimetry (DSC)."
- **Sample Preparation:** A small sample (5-10 mg) of the stabilized polymer is placed in an aluminum DSC pan.
- **DSC Analysis:** The sample is heated in the DSC instrument under a nitrogen atmosphere to a specified isothermal temperature (e.g., 200°C). Once the temperature is stable, the atmosphere is switched to oxygen.
- **Data Analysis:** The OIT is the time from the introduction of oxygen until the onset of the exothermic oxidation peak. A longer OIT indicates greater oxidative stability.

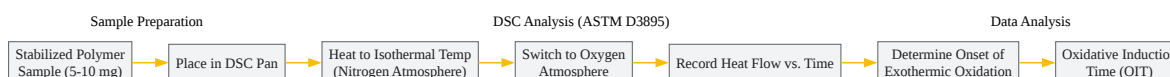
## Visualizations

The following diagrams illustrate the experimental workflows described above.



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Caption: Workflow for Long-Term Heat Aging and Tensile Strength Retention Testing.



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## References

- 1. store.astm.org [store.astm.org]
- 2. ASTM D638 Standard Test Method for Tensile Properties of Plastics [ssi.shimadzu.com]
- 3. industrialphysics.com [industrialphysics.com]
- 4. micomlab.com [micomlab.com]
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